

Application Notes and Protocols for 10-Methyldodecanoyl-CoA

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Compound of Interest

Compound Name: **10-Methyldodecanoyl-CoA**

Cat. No.: **B15545801**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

10-Methyldodecanoyl-CoA is a branched-chain fatty acyl-coenzyme A molecule. Branched-chain fatty acids (BCFAs) and their CoA esters are important metabolic intermediates and signaling molecules. Unlike straight-chain fatty acids, BCFAs like 10-methyldodecanoic acid undergo metabolism primarily within peroxisomes. The CoA-activated form, **10-Methyldodecanoyl-CoA**, is of particular interest to researchers studying lipid metabolism, nuclear receptor activation, and related metabolic disorders.

These application notes provide an overview of the biological significance of **10-Methyldodecanoyl-CoA**, protocols for its use in common experimental setups, and a list of potential commercial suppliers.

Biological Significance & Applications

10-Methyldodecanoyl-CoA, as a branched-chain fatty acyl-CoA, is a key player in several biological processes:

- Peroxisome Proliferator-Activated Receptor Alpha (PPAR α) Activation: Branched-chain fatty acyl-CoAs are potent, high-affinity ligands for PPAR α , a nuclear receptor that functions as a transcription factor.^{[1][2]} Upon binding, **10-Methyldodecanoyl-CoA** can induce conformational changes in PPAR α , leading to the recruitment of coactivator proteins and

subsequent up-regulation of target genes involved in fatty acid oxidation.[1][2] This makes it a valuable tool for studying PPAR α signaling and identifying novel therapeutic agonists.

- **Lipid Metabolism Studies:** The metabolism of branched-chain fatty acids differs from that of straight-chain fatty acids, primarily involving peroxisomal α - and β -oxidation pathways.[3][4] [5] **10-Methyldodecanoil-CoA** can be used as a substrate in enzymatic assays to study the activity of peroxisomal enzymes and to investigate metabolic flux in various cell types.
- **Metabolic Disorder Research:** Genetic defects in the enzymes responsible for branched-chain fatty acid oxidation lead to serious metabolic disorders, such as Refsum disease, which is characterized by the accumulation of phytanic acid.[5] While not phytanic acid itself, **10-Methyldodecanoil-CoA** can be used in model systems to investigate the general mechanisms of branched-chain fatty acid metabolism and its dysregulation in disease.
- **Protein Acylation:** Long-chain fatty acyl-CoAs are substrates for protein acylation, a post-translational modification that can affect protein localization, stability, and function.[3][6] While specific data on **10-Methyldodecanoil-CoA** is limited, it could potentially be used to investigate the specificity of protein acyltransferases.

Commercial Suppliers

The availability of highly specific biochemicals like **10-Methyldodecanoil-CoA** can be limited. Researchers may need to consider custom synthesis or purchase from specialized suppliers. One potential supplier is:

- MedchemExpress: Lists **10-Methyldodecanoil-CoA** (also referred to as Anteisotridecanoil-CoA) in their catalog.[7]

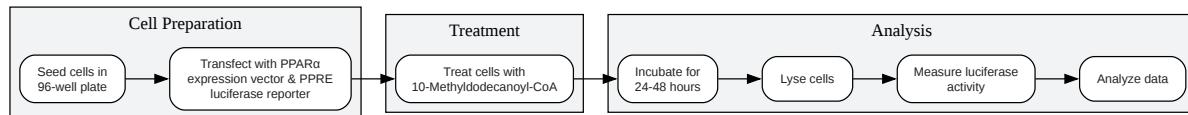
It is recommended to contact suppliers directly to confirm availability, purity, and lead times.

Experimental Protocols

In Vitro PPAR α Activation Assay (Luciferase Reporter Assay)

This protocol describes how to assess the ability of **10-Methyldodecanoil-CoA** to activate PPAR α in a cell-based reporter assay.

Workflow Diagram:

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Materials:

- HEK293T or other suitable host cells
- PPAR α expression vector
- Peroxisome Proliferator Response Element (PPRE)-driven luciferase reporter vector
- Transfection reagent
- **10-Methylidodecanoyl-CoA** stock solution (in an appropriate solvent, e.g., DMSO)
- Cell culture medium and supplements
- Luciferase assay reagent
- Luminometer

Procedure:

- Cell Seeding: Seed HEK293T cells into a 96-well plate at a density that will result in 70-80% confluence at the time of transfection.
- Transfection: Co-transfect the cells with the PPAR α expression vector and the PPRE-luciferase reporter vector using a suitable transfection reagent according to the

manufacturer's instructions. A vector expressing Renilla luciferase can be included as a control for transfection efficiency.

- Treatment: After 24 hours, replace the medium with fresh medium containing various concentrations of **10-Methyldodecanoil-CoA**. Include a vehicle control (solvent only) and a positive control (e.g., a known PPAR α agonist like GW7647).
- Incubation: Incubate the cells for an additional 24-48 hours.
- Lysis and Measurement: Lyse the cells and measure firefly and Renilla luciferase activity using a luminometer and a dual-luciferase reporter assay system.
- Data Analysis: Normalize the firefly luciferase activity to the Renilla luciferase activity. Plot the relative luciferase units (RLU) against the concentration of **10-Methyldodecanoil-CoA** to determine the dose-response relationship and EC50 value.

Quantitative Data Summary:

Parameter	Typical Range
Cell Seeding Density	1-5 x 10 ⁴ cells/well
DNA per well (PPAR α)	50-100 ng
DNA per well (PPRE-luc)	50-100 ng
10-Methyldodecanoil-CoA Conc.	1 μ M - 100 μ M
Incubation Time	24 - 48 hours

Gene Expression Analysis of PPAR α Target Genes by qPCR

This protocol outlines how to measure the change in expression of PPAR α target genes in response to treatment with **10-Methyldodecanoil-CoA**.

Materials:

- Hepatocytes or other cells expressing PPAR α

- **10-Methyldodecanoil-CoA**
- RNA extraction kit
- cDNA synthesis kit
- qPCR master mix
- Primers for PPAR α target genes (e.g., ACOX1, CPT1A) and a housekeeping gene (e.g., GAPDH, ACTB)

Procedure:

- Cell Culture and Treatment: Plate cells and allow them to adhere. Treat the cells with **10-Methyldodecanoil-CoA** at the desired concentration and for a specified time (e.g., 6-24 hours). Include a vehicle control.
- RNA Extraction: Harvest the cells and extract total RNA using a commercial kit.
- cDNA Synthesis: Synthesize cDNA from the extracted RNA.
- qPCR: Perform quantitative PCR using primers for the target genes and a housekeeping gene.
- Data Analysis: Calculate the relative gene expression using the $\Delta\Delta Ct$ method.

Quantitative Data Summary:

Parameter	Typical Value/Range
Cell Type	Primary hepatocytes, HepG2
10-Methyldodecanoil-CoA Conc.	10 μ M - 50 μ M
Treatment Time	6 - 24 hours
RNA Input for cDNA Synthesis	1 μ g
qPCR Primer Concentration	200 - 500 nM

Signaling Pathway

10-Methylodecanoyl-CoA acts as a ligand for the nuclear receptor PPAR α . The binding of the ligand initiates a signaling cascade that results in the altered expression of genes involved in lipid metabolism.

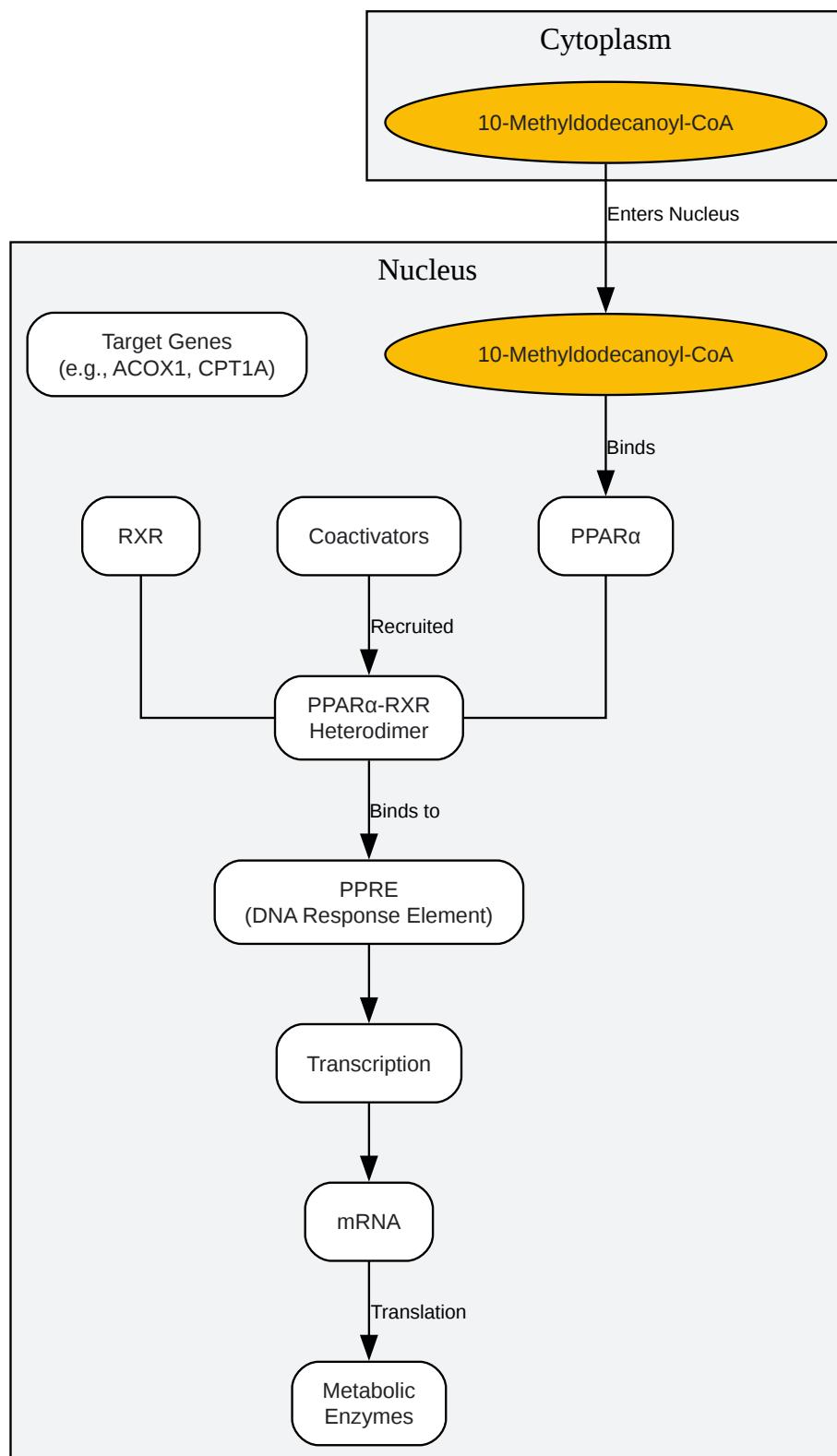
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Figure 2. PPAR α signaling pathway activation by **10-Methyldodecanoyl-CoA**.

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References

- 1. Very-Long-Chain and Branched-Chain Fatty Acyl-CoAs are High Affinity Ligands for the Peroxisome Proliferator-Activated Receptor α (PPAR α) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Very-long-chain and branched-chain fatty acyl-CoAs are high affinity ligands for the peroxisome proliferator-activated receptor alpha (PPARalpha) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Acyl-CoA Metabolism and Partitioning - PMC [pmc.ncbi.nlm.nih.gov]
- 4. PathWhiz [smpdb.ca]
- 5. youtube.com [youtube.com]
- 6. Palmitoylation in cancer: decoding its roles in signal transduction, tumor immunity, and emerging therapeutic opportunities - PMC [pmc.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
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